Foreword: Beyond the Alpha-Centric View of Peptide Science

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Compound of Interest

Compound Name:	*Fmoc-beta-phenyl-Phe-OH*
CAS No.:	*201484-50-6*
Cat. No.:	*B557783*

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In the landscape of peptide chemistry, the focus has traditionally been on the 20 proteinogenic α-amino acids. However, the exploration of non-natural building blocks has unlocked new frontiers in drug development and materials science. Among these, β-amino acids, and specifically Fmoc-β-Homophenylalanine, represent a pivotal class of molecules. Their unique structural properties—an additional carbon atom in the backbone—introduce profound changes to peptide conformation, stability, and biological activity. This guide provides a comprehensive examination of the theoretical and practical underpinnings of Fmoc-β-Homophenylalanine, offering researchers and drug developers the foundational knowledge required to harness its potential. We will delve into its physicochemical nature, its role in synthesis, its structural impact on peptides, and the computational methods used to predict its behavior, providing a holistic view for its strategic application.

Section 1: Core Physicochemical and Structural Characteristics

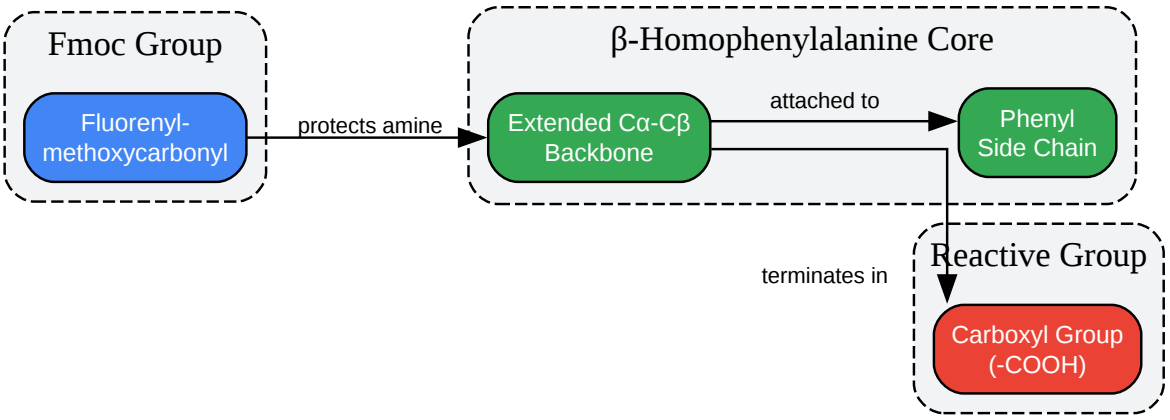
Fmoc-β-Homophenylalanine is a derivative of the non-proteinogenic amino acid β-homophenylalanine, where the amine is protected by a 9-fluorenylmethyloxycarbonyl (Fmoc)

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group. This design makes it an ideal building block for Fmoc-based Solid-Phase Peptide Synthesis (SPPS).[1][2]

The core structure consists of three key moieties:

- The Fmoc Group: A base-labile protecting group essential for orthogonal synthesis strategies.[3] Its bulky, aromatic nature also influences solubility and can contribute to π-π stacking interactions during peptide self-assembly.[4][5]
- The β-Homophenylalanine Backbone: Unlike a standard α-amino acid, the amino group is attached to the β-carbon (the third carbon from the carboxyl group). This extends the peptide backbone, fundamentally altering its conformational landscape.[6]
- The Phenyl Side Chain: The benzyl group provides hydrophobicity and the potential for aromatic interactions, influencing how the peptide folds and interacts with biological targets or other peptide chains.[1]



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Caption: Key structural components of Fmoc-β-Homophenylalanine.

Quantitative Data Summary

The following table summarizes the key physicochemical properties of Fmoc-L-β-Homophenylalanine, the commonly used (S)-enantiomer.

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Property	Value	Reference(s)
Chemical Name	(S)-Fmoc-3-amino-4-phenylbutyric acid	[2]
CAS Number	193954-28-8	[2][7]
Molecular Formula	$C_{25}H_{23}NO_4$	[2][7][8]
Molecular Weight	401.45 - 401.46 g/mol	[2][7][8]
Appearance	White Powder	[2][8]
Purity	≥ 95-99% (HPLC)	[2][8]
Solubility	Soluble in DMF, DMSO, DCM, Ethyl Acetate; Slightly soluble in water.	[9]
Storage	0 - 8 °C	[2]

Section 2: The Role of Fmoc-β-Homophenylalanine in Peptide Synthesis

The vast majority of synthetic peptides are now produced via Fmoc solid-phase peptide synthesis (SPPS) due to its mild reaction conditions and suitability for automation.[10][11] Fmoc-β-Homophenylalanine is designed explicitly for this methodology.

The Principle of Orthogonal Protection

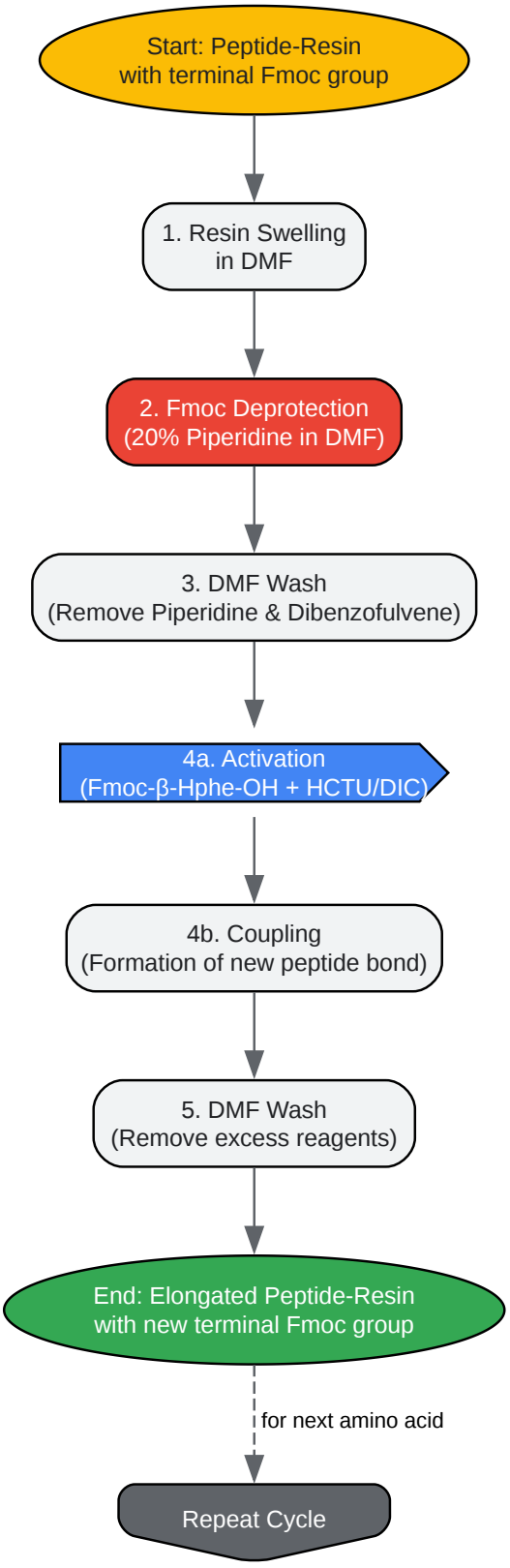
Fmoc-SPPS relies on an orthogonal protection scheme, where the temporary Nα-amino protecting group (Fmoc) and the permanent side-chain protecting groups are removed under different chemical conditions.[3] The Fmoc group is stable to the mild acids used for final cleavage from the resin but is readily removed by a base, typically a solution of piperidine in DMF.[3][10] This prevents premature deprotection of side chains during the iterative cycles of peptide elongation.[12]

The SPPS Cycle: A Mechanistic Overview

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The incorporation of an Fmoc-β-Homophenylalanine residue into a growing peptide chain follows a well-defined cycle. The causality behind each step is critical for ensuring high-yield, high-purity synthesis.

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Caption: The iterative cycle of Fmoc Solid-Phase Peptide Synthesis (SPPS).

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- Deprotection: The process is initiated by removing the acidic proton on the fluorenyl group with a base (piperidine), which triggers a β-elimination reaction, releasing the free amine on the peptide-resin, carbon dioxide, and dibenzofulvene.[3][13] The strong UV absorbance of the dibenzofulvene-piperidine adduct allows for real-time monitoring of the deprotection step.[11]

- Activation & Coupling: The incoming Fmoc-β-Homophenylalanine's carboxyl group is activated to make it highly electrophilic. This is typically achieved using coupling reagents like HBTU, HATU, or HCTU, which form a highly reactive O-acylisourea ester, or by using carbodiimides like DIC.[13] This activated species then rapidly reacts with the free amine on the resin-bound peptide to form a stable amide bond.[13] The choice of coupling reagent is crucial to suppress racemization, a risk that urethane-based protecting groups like Fmoc inherently minimize.[10][11]

Section 3: Theoretical Impact on Peptide Conformation and Stability

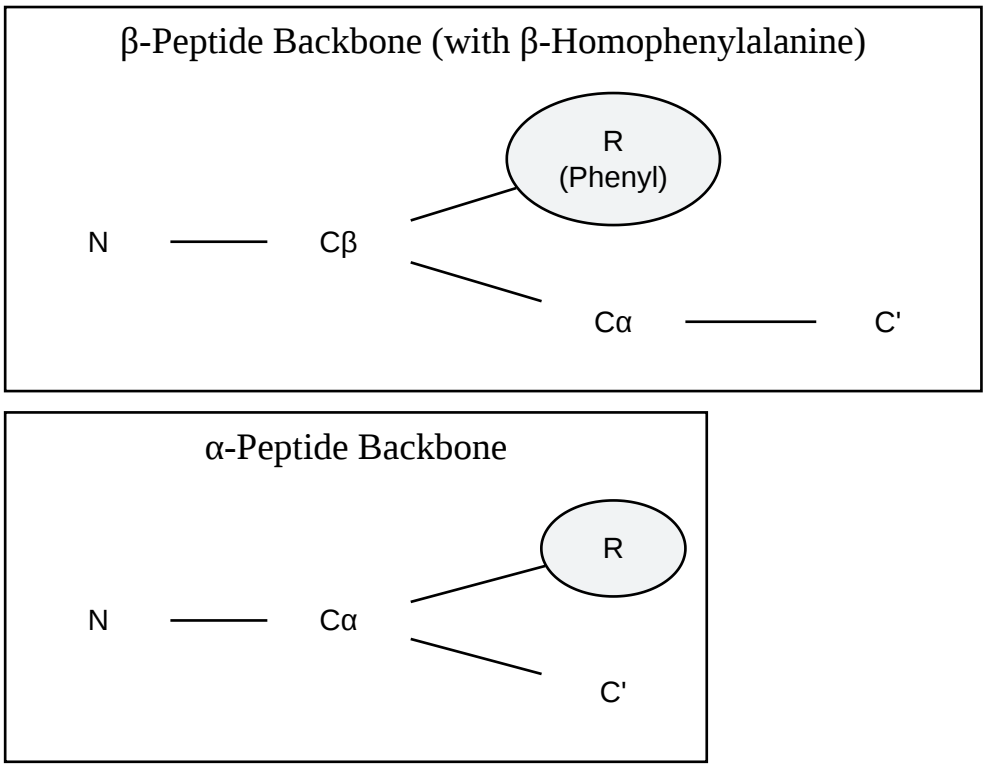
The defining characteristic of a β-amino acid is the introduction of an extra C-C bond into the peptide backbone. This seemingly minor change has profound theoretical and practical consequences for the resulting peptide's structure and function.

Altered Backbone Flexibility and Conformational Preferences

In a standard α-peptide, the backbone conformation is defined by the dihedral angles phi (φ) and psi (ψ). The introduction of the β-amino acid adds a third rotatable bond, theta (θ), between Cα and Cβ. This increased rotational freedom allows β-peptides to access a wider range of conformations than α-peptides.[6]

However, this flexibility is also coupled with steric constraints that lead to well-defined secondary structures. Unlike α-peptides which favor helices and sheets based on a 5-atom hydrogen-bonded ring, β-peptides can form stable helices with larger hydrogen-bonded rings (e.g., 12-helices, 14-helices) and unique sheet and turn structures.[6][14] The incorporation of a single β-Homophenylalanine residue can act as a "kink" or a turn-inducer, disrupting native α-helical or β-sheet structures or, conversely, stabilizing novel folded architectures.[6]

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